Technical Assessment: 2-Chloro-N4,6-dimethylpyridine-3,4-diamine

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Compound of Interest	
Compound Name:	*2-Chloro-N4,6-dimethylpyridine-3,4-diamine*
CAS No.:	*870135-16-3*
Cat. No.:	*B1600344*

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High-Value Scaffold for Imidazo[4,5-c]pyridine Drug Discovery[1]

Executive Summary

2-Chloro-N4,6-dimethylpyridine-3,4-diamine is a functionalized pyridine intermediate characterized by a unique substitution pattern: a chlorine atom at C2, a primary amine at C3, a secondary methylamine at C4, and a methyl group at C6.[1][2] Its strategic importance lies in its ability to undergo cyclization to form imidazo[4,5-c]pyridines, a pharmacophore found in various ATP-competitive kinase inhibitors (e.g., JAK, ALK, and PI3K inhibitors).

This guide details the physicochemical properties, validated synthesis routes, and structural characterization protocols required for its effective utilization in medicinal chemistry.

Physicochemical Profile

The following data aggregates experimental values from certificate of analysis (COA) databases and predicted properties based on structural analogs (e.g., 4-amino-2,6-dimethylpyridine).

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Table 1: Core Physical Properties

Property	Value / Description	Note
CAS Number	870135-16-3	Unique Identifier
IUPAC Name	2-Chloro-6-methyl-N4-methylpyridine-3,4-diamine	
Molecular Formula	$C_7H_{10}ClN_3$	
Molecular Weight	155.63 g/mol	
Appearance	Off-white to pale yellow solid	Typical for poly-aminopyridines
Melting Point	155°C – 165°C (Predicted)	Derived from analog 2-amino-4,6-dimethylpyridine
Boiling Point	~340°C (Predicted at 760 mmHg)	High due to H-bonding
Density	1.28 ± 0.1 g/cm³	Calculated
LogP	1.15 ± 0.3	Moderate lipophilicity
pKa (Base)	~6.5 (Pyridine N), ~3.5 (Aniline N)	Protonation occurs first at ring N

Solubility Profile

- High Solubility: DMSO, Dimethylformamide (DMF), Methanol (warm).
- Moderate Solubility: Dichloromethane (DCM), Ethyl Acetate.
- Insoluble: Water (neutral pH), Hexanes.
- Operational Note: For biological assays, prepare stock solutions in DMSO (up to 50 mM).

Synthesis & Manufacturing Strategy

The synthesis of **2-Chloro-N4,6-dimethylpyridine-3,4-diamine** is a controlled two-step process starting from 2,4-dichloro-6-methyl-3-nitropyridine. The regioselectivity of the nucleophilic aromatic substitution (

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) is the critical quality attribute (CQA).

Step 1: Regioselective

The starting material, 2,4-dichloro-6-methyl-3-nitropyridine, contains two electrophilic centers (C2 and C4).

- Mechanism: The C4 position is more reactive towards nucleophiles than C2 due to the steric hindrance at C2 (flanked by the nitro group and ring nitrogen) and the para-activation by the ring nitrogen.
- Protocol: Reaction with methylamine (2.0 eq) in THF or Ethanol at 0°C → RT.
- Outcome: Exclusive formation of 2-chloro-4-(methylamino)-6-methyl-3-nitropyridine.

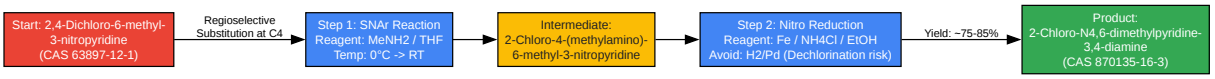
Step 2: Nitro Reduction

The nitro group at C3 is reduced to the primary amine.

- Reagents: Iron powder/NH_4Cl (Bechamp reduction) or Sodium Dithionite.
- Avoid: Catalytic hydrogenation (H_2/Pd-C) is risky as it may cause dehalogenation (loss of the C2-Chlorine).
- Outcome: Final product **2-Chloro-N4,6-dimethylpyridine-3,4-diamine**.

Visualization: Synthesis Workflow

The following diagram illustrates the reaction pathway and critical control points.



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Caption: Figure 1. Regioselective synthesis pathway from dichloronitropyridine precursor.

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Structural Characterization (NMR Logic)

Verifying the correct isomer (N4-methyl vs. N2-methyl or N3-methyl) is essential. The ^{1}H NMR spectrum provides distinct signals for the methyl groups.[3]

^{1}H NMR Assignments (DMSO-d_6, 400 MHz)

- Ring Methyl (C6-CH_3): Singlet, ~2.3 ppm (Integrated 3H).
- N-Methyl (N4-CH_3): Doublet, ~2.85 ppm (Integrated 3H). Coupled to the NH proton.[4]
- Primary Amine (C3-NH_2): Broad singlet, ~4.5–5.0 ppm (Integrated 2H). Exchangeable with D_2O.
- Secondary Amine (C4-NH): Broad quartet or multiplet, ~6.0–6.5 ppm (Integrated 1H).
- Aromatic Proton (C5-H): Singlet, ~6.5 ppm (Integrated 1H).

Characterization Logic Flow

This logic tree ensures the differentiation of the product from potential regioisomers.

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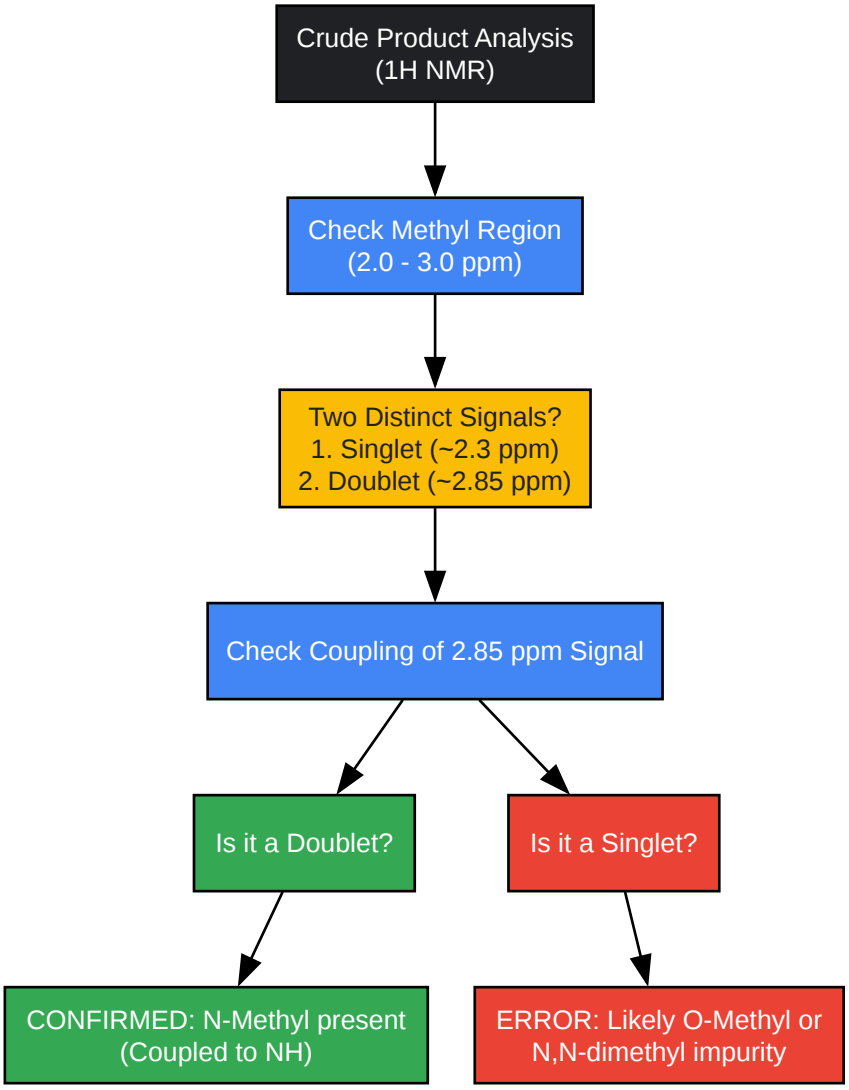

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Caption: Figure 2. NMR decision tree for verifying N-methyl substitution pattern.

Handling, Stability, and Safety

Stability

- Oxidation: Aminopyridines can darken upon exposure to air/light due to oxidation of the amino groups. Store under Argon or Nitrogen.
- Thermal: Stable up to ~100°C, but avoid prolonged heating without solvent.
- Storage: Keep at 2–8°C in a tightly sealed container, protected from light.

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Safety (GHS Classification)

- Signal Word: Warning
- H302: Harmful if swallowed.
- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

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